

Dissolving N,N-Dimethyl-idarubicin in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *N,N-Dimethyl-idarubicin*

Cat. No.: *B15571044*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and application notes for the dissolution of **N,N-Dimethyl-idarubicin** in Dimethyl Sulfoxide (DMSO). The information is intended to guide researchers in preparing stock solutions for various in vitro and in vivo experimental applications.

Introduction

N,N-Dimethyl-idarubicin is an anthracycline derivative investigated for its potent cytotoxic activity, particularly against drug-resistant cancer cell lines.[1][2][3] Like many anthracyclines, it is often supplied as a solid and requires dissolution in a suitable solvent for experimental use. DMSO is a common aprotic solvent capable of dissolving a wide range of organic molecules, making it a frequent choice for preparing stock solutions of non-aqueous compounds for biological assays.[4]

This document outlines the best practices for dissolving **N,N-Dimethyl-idarubicin** in DMSO, including recommended concentrations, storage conditions, and handling procedures. While specific solubility data for **N,N-Dimethyl-idarubicin** is not extensively published, this guide draws upon information for the parent compound, idarubicin, and general principles of laboratory practice.

Quantitative Data Summary

The solubility of **N,N-Dimethyl-idarubicin** in DMSO has not been widely reported. However, data for the closely related compound, Idarubicin hydrochloride, provides a useful reference. The table below summarizes the reported solubility of Idarubicin HCl in DMSO from various sources. It is reasonable to expect **N,N-Dimethyl-idarubicin** to have comparable, if not slightly different, solubility characteristics.

Compound	Reported Solubility in DMSO	Molar Concentration (approx.)	Source(s)
Idarubicin Hydrochloride	>10 mM	>18.7 mM	[5]
Idarubicin Hydrochloride	~10 mg/mL	~18.7 mM	[6][7]
Idarubicin Hydrochloride	≥26.7 mg/mL	≥50 mM	[5][8]

Note: The molecular weight of Idarubicin Hydrochloride is 533.95 g/mol . The molecular weight of **N,N-Dimethyl-idarubicin** will differ and should be used for precise molarity calculations.

Experimental Protocols

Materials and Equipment

- **N,N-Dimethyl-idarubicin** (solid powder)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes with secure caps
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

- Personal Protective Equipment (PPE): lab coat, safety glasses, and appropriate chemical-resistant gloves

Protocol for Preparing a 10 mM Stock Solution of N,N-Dimethyl-idarubicin in DMSO

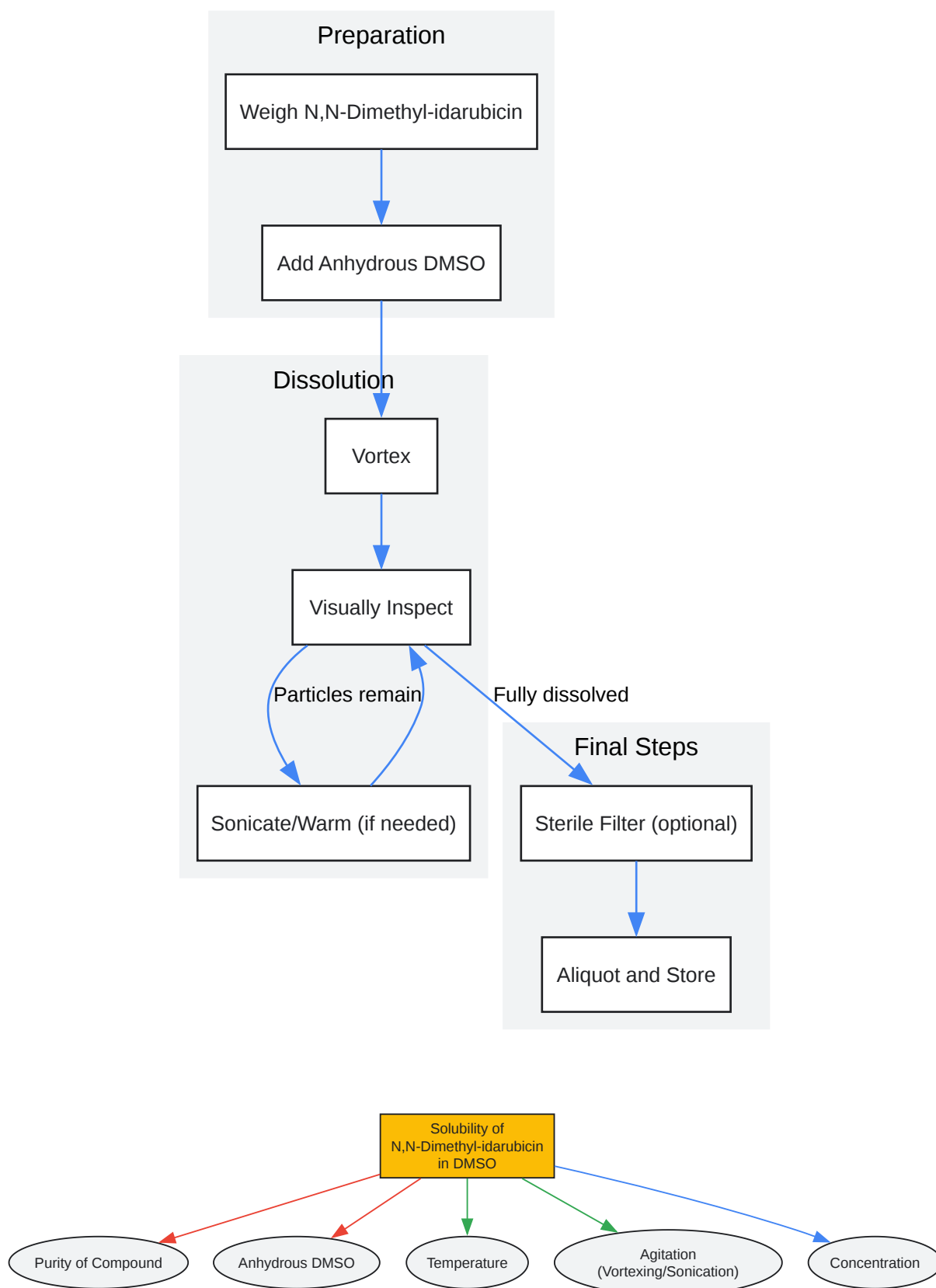
This protocol provides a general method for preparing a 10 mM stock solution. The final concentration can be adjusted based on experimental needs and the determined solubility of the specific batch of **N,N-Dimethyl-idarubicin**.

- Preparation: Work in a clean, designated area, such as a chemical fume hood, to minimize exposure and contamination. Ensure all glassware is clean and dry.
- Weighing: Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **N,N-Dimethyl-idarubicin** powder into the vial.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, you would add 1 mL of DMSO to the appropriate mass of **N,N-Dimethyl-idarubicin**.
- Dissolution:
 - Cap the vial securely and vortex the solution for 30-60 seconds.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the vial in an ultrasonic water bath for 5-10 minutes.[5]
 - Gentle warming of the solution to 37°C can also aid in dissolution.[5]
- Sterilization (Optional): If required for your application (e.g., cell culture), the DMSO stock solution can be sterilized by filtration through a 0.22 µm syringe filter that is compatible with DMSO. It is important to note that DMSO itself is bactericidal.[9]
- Storage:
 - For short-term storage (up to 1 month), store the stock solution at -20°C.[9]

- For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes and store at -80°C to avoid repeated freeze-thaw cycles.[\[9\]](#)

Visualizations

Experimental Workflow



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